

Personal protective equipment for handling Ethyl acetylglycinate

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Compound of Interest

Compound Name: *Ethyl acetylglycinate*

Cat. No.: B031731

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Essential Safety and Handling Guide for Ethyl Acetylglycinate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl acetylglycinate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Ethyl acetylglycinate**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₁ NO ₃ [1] [2] |
| Molecular Weight | 145.16 g/mol [1] [3] |
| Appearance | White to almost white solid, powder, or lump [1] |
| Melting Point | 43-46 °C |
| Boiling Point | 260 °C at 712 mmHg |
| Flash Point | > 230 °F (> 110 °C) [3] |

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl acetylglycinate is classified with the following hazards:

- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H335: May cause respiratory irritation[4]

The signal word for this chemical is Warning.[4]

To mitigate these risks, the following personal protective equipment is mandatory.

| Protection Type | Specification |
|--------------------------|--|
| Eye Protection | Chemical safety goggles or glasses.[5] A face shield may be required in situations with a higher risk of splashing.[5] |
| Hand Protection | Protective gloves (e.g., nitrile or neoprene).[5][6] Always inspect gloves before use and consult the manufacturer's compatibility chart. |
| Respiratory Protection | A dust respirator should be used if dust or aerosols are generated.[5] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5][6] |
| Skin and Body Protection | A fully-buttoned lab coat or protective clothing is required.[5][6] Closed-toe shoes and long pants are mandatory.[7] |

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following experimental protocol is crucial for the safe handling of **Ethyl acetylglycinate**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.[6]
- Verify that an emergency eyewash station and safety shower are accessible within a 10-second travel time.[5][7]
- Designate a specific area for handling **Ethyl acetylglycinate**.[6]

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, ensuring it is fully buttoned.
- Wear chemical safety goggles.
- Don the appropriate protective gloves.

3. Handling the Chemical:

- Perform all manipulations of **Ethyl acetylglycinate** within the chemical fume hood to minimize inhalation exposure.[6]
- Avoid the formation and dispersion of dust.[5]
- Use spark-proof tools and avoid sources of ignition.
- Keep the container tightly closed when not in use.[4]

4. Post-Handling Procedures:

- Thoroughly wash hands and face after handling the chemical.[5]
- Clean the work area and any equipment used.
- Properly remove and dispose of contaminated gloves.

5. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- Keep the container tightly closed and store in a locked cabinet.[4]

Emergency First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention if symptoms persist.[4][5] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[4][5][6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[4][5][6] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][5] |

Disposal Plan

Proper disposal of **Ethyl acetylglycinate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Ethyl acetylglycinate** and any materials used for cleaning up spills (e.g., absorbent pads) in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted.

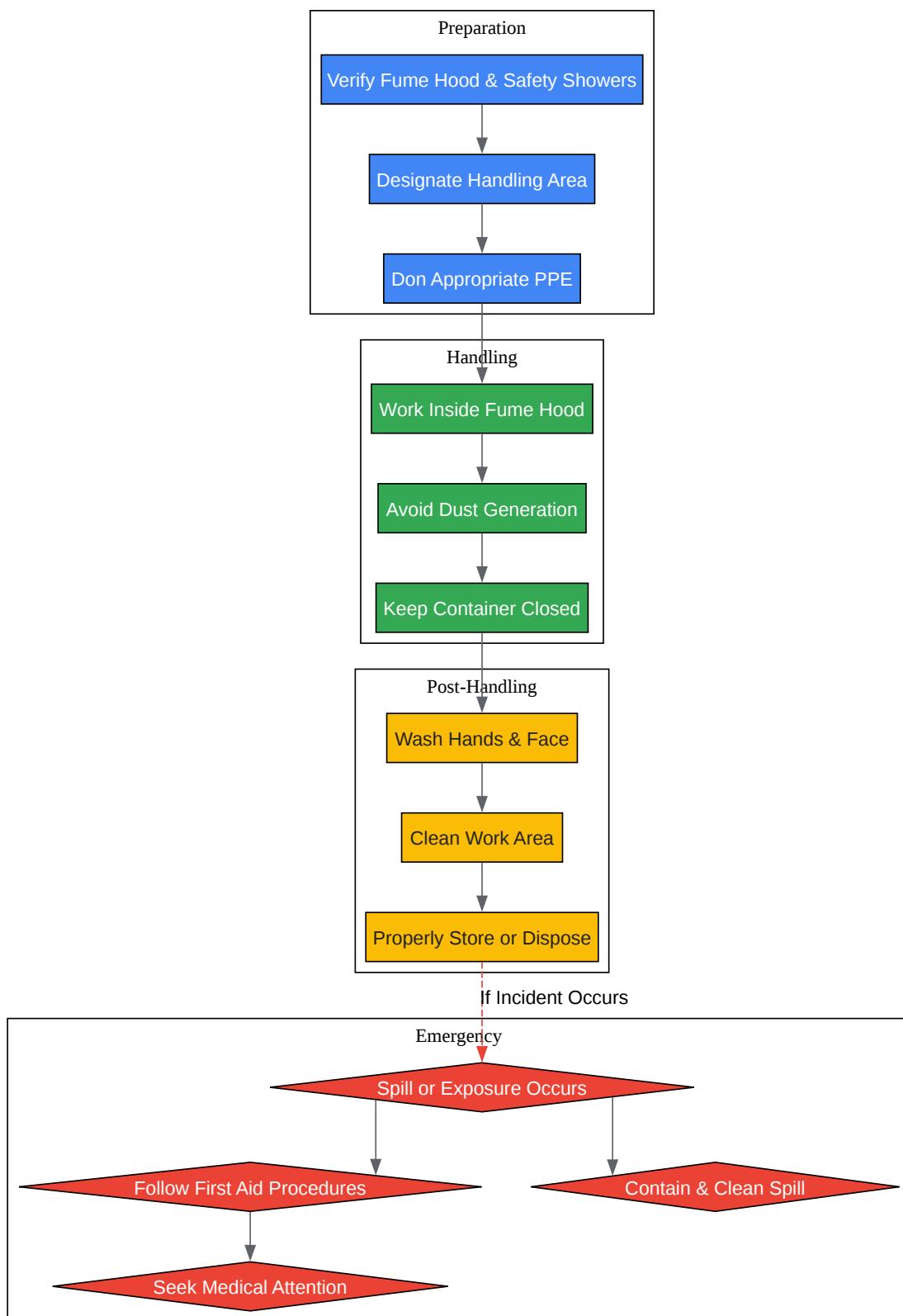
2. Spill Management:

- In the event of a spill, evacuate the area and restrict access.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Carefully sweep or scoop the material into a suitable container for disposal, avoiding dust generation.[5]
- Ventilate the area and clean the spill site thoroughly.

3. Final Disposal:

- Dispose of the waste through a licensed hazardous waste disposal company.
- It may be possible to dissolve the material in a combustible solvent for incineration in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Always adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.[5]
- Do not dispose of **Ethyl acetylglycinate** down the drain or in the regular trash.[8][9]

Safe Handling Workflow

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Caption: Workflow for the safe handling of **Ethyl acetylGlycinate**.

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